

Real-Time Zinc-65 Imaging in Plants Using PETIS: Application Notes and Protocols

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Compound of Interest

Compound Name: Zinc-65
CAS No.: 13982-39-3
Cat. No.: B083180

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Introduction

Zinc (Zn) is an essential micronutrient for plant growth and development, acting as a cofactor for numerous enzymes and playing a crucial role in various physiological processes.

Understanding the dynamics of zinc uptake, translocation, and accumulation in plants is vital for improving crop yield, developing biofortification strategies, and assessing the impact of environmental factors. Positron Emission Tomography Imaging System (PETIS) offers a non-invasive method for the real-time visualization and quantification of zinc dynamics in intact, living plants using the positron-emitting radioisotope **Zinc-65** (^{65}Zn). This document provides detailed application notes and protocols for conducting real-time ^{65}Zn imaging in plants using PETIS. Notably, the use of commercially available ^{65}Zn , with its long half-life of 244 days, allows for long-term imaging studies without the need for an on-site cyclotron, making this technology accessible to a broader range of research facilities.^{[1][2]}

Principle of ^{65}Zn PETIS Imaging

PETIS is a two-dimensional positron imaging system that detects the pair of 511 keV gamma rays produced upon the annihilation of a positron emitted from a radionuclide with an electron in the plant tissue.^[3] By reconstructing the origin of these annihilation events, PETIS can map the spatial and temporal distribution of the radiotracer within the plant. When ⁶⁵Zn is supplied to a plant, its movement can be tracked in real-time, providing valuable insights into the rates of uptake by the roots, the speed of translocation to the shoots, and the sites of accumulation in various tissues.

Applications

- **Nutrient Dynamics and Plant Physiology:** Study the uptake, translocation, and partitioning of zinc in different plant species and genotypes under various environmental conditions.^{[4][5][6]}
- **Biofortification and Crop Improvement:** Screen for plant varieties with enhanced zinc uptake and accumulation capabilities to develop crops with higher nutritional value.
- **Environmental Science:** Investigate the effects of soil composition, heavy metal contamination, and microbial interactions on zinc availability and uptake by plants.
- **Drug Development and Agrochemical Research:** Evaluate the influence of novel compounds, such as plant growth regulators or fertilizers, on zinc transport and metabolism.

Quantitative Data Summary

The following tables summarize quantitative data from studies using ⁶⁵Zn imaging in plants.

Table 1: ⁶⁵Zn Translocation Rates in Lotus japonicus Accessions

Accession	⁶⁵ Zn Translocation Rate to Shoot (inclination, 8-16h)	Total Zn Accumulation (relative to MG-20)	Reference
MG-20	0.023 ± 0.006	1x	^[4]
B-129	0.039 ± 0.014	~2x	^[4]

Table 2: PETIS Imaging Parameters for ⁶⁵Zn in Plants

Parameter	Dwarf Rice	Lotus japonicus	Reference
PETIS System	Modified PPIS-4800	Positron-Emitting Tracer Imaging System (PETIS)	[7]
Spatial Resolution	~2 mm	Not specified	[3]
Imaging Frequency	Every 10 min	Every 1 min	[6][7]
Total Imaging Duration	Up to 96 hours	24 hours	[6][7]
⁶⁵ Zn Activity	Not specified	200 kBq in 30 mL solution	[6]
⁶⁵ Zn Concentration	Not specified	0.1 kBq mL ⁻¹ for static imaging	[6]

Experimental Protocols

Protocol 1: Real-Time ⁶⁵Zn Imaging in Dwarf Rice using PETIS

This protocol is adapted from studies on dwarf rice to visualize the long-distance transport of zinc from roots to panicles.[1][7]

1. Plant Cultivation:

- Grow dwarf rice plants (e.g., *Oryza sativa* L. cv. Koshihikari) hydroponically in a modified Kimura B solution.
- To accommodate the entire plant within the PETIS field of view, induce dwarfing by treating the plants with a uniconazole P solution (0.1 ppm).[7]
- Cultivate the plants in a climate-controlled chamber.

2. Plant Preparation for Imaging:

- Gently insert the roots of an intact dwarf rice plant into a 30 mL plastic disposable syringe.
- Fix the shoots to an acrylic board to maintain a stable position during imaging.
- Place the acrylic board holding the plant within the field of view of the PETIS.

3. ^{65}Zn Administration:

- Prepare a feeding solution of 0.5 mM CaCl_2 containing ^{65}Zn .
- Administer the ^{65}Zn tracer solution to the roots of the plant.

4. PETIS Imaging:

- Below-ground imaging (0-24 h): Monitor the movement of ^{65}Zn in the roots and shoot base every 10 minutes for 24 hours.[\[7\]](#)
- Above-ground imaging (24-96 h): Reposition the PETIS detector to the upper part of the plant and continue monitoring ^{65}Zn movement every 10 minutes for an additional 72 hours.
[\[7\]](#)
- Chase period: After 48 hours of feeding with the ^{65}Zn solution, replace it with the Kimura B solution for the remaining 48 hours of imaging to observe the translocation of the absorbed zinc.[\[7\]](#)

5. Data Analysis:

- Use appropriate software (e.g., NIH ImageJ) to analyze the series of PETIS images.
- Define regions of interest (ROIs) corresponding to different plant parts (e.g., roots, stem, leaves, panicle).
- Generate time-activity curves for each ROI to quantify the dynamics of ^{65}Zn accumulation.

Protocol 2: Real-Time ^{65}Zn Imaging in *Lotus japonicus* using PETIS

This protocol is based on studies comparing zinc uptake and translocation in different accessions of *Lotus japonicus*.[\[6\]](#)

1. Plant Cultivation:

- Grow *Lotus japonicus* plants hydroponically for one month in a 10%-strength Hoagland's solution.
- Maintain plants in a controlled environment with appropriate light and temperature conditions.

2. Plant Preparation for Imaging:

- Acclimatize the plants to the PETIS experimental conditions for one day prior to imaging.

3. ^{65}Zn Administration:

- Prepare 30 mL of 10%-strength Hoagland's solution containing 200 kBq of ^{65}Zn (as $^{65}\text{ZnCl}_2$).[\[6\]](#)
- Transfer the plant to the prepared ^{65}Zn -containing solution.

4. PETIS Imaging:

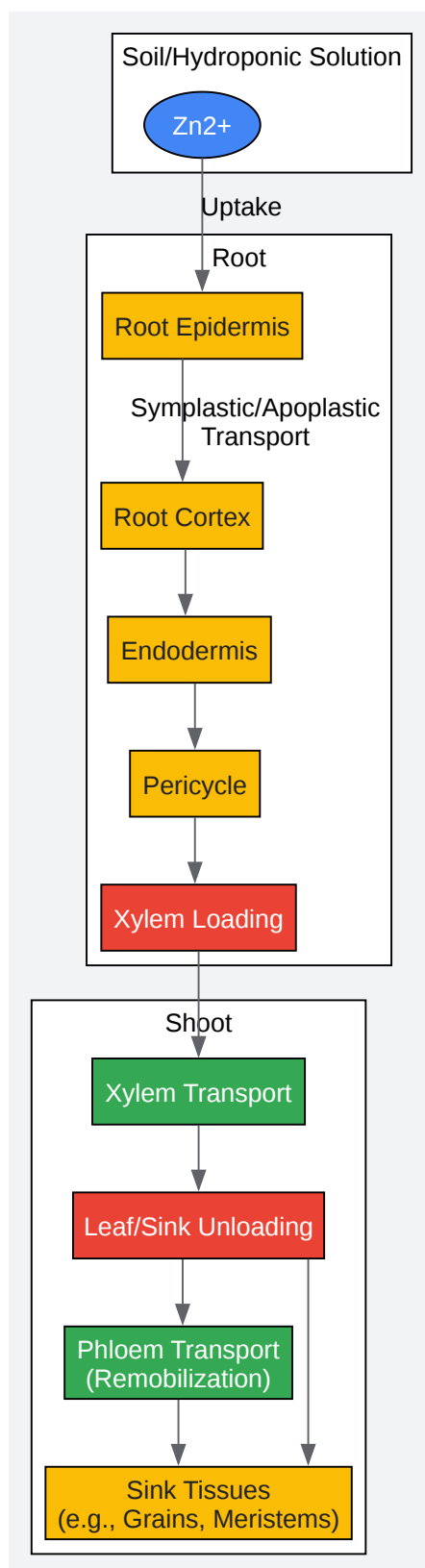
- Monitor the uptake of ^{65}Zn from the solution by the roots and its translocation to the shoot every 1 minute for 24 hours using the PETIS.[\[6\]](#)

5. Data Analysis:

- Analyze the real-time imaging data using software such as NIH ImageJ.
- Integrate the image data to visualize the distribution of ^{65}Zn over time.
- Generate time-activity curves for ROIs in the roots and shoots to quantify uptake and translocation rates.
- Calculate the inclination of the increase in ^{65}Zn accumulation in the shoot to compare translocation activity between different plant lines.[\[4\]](#)

Visualizations

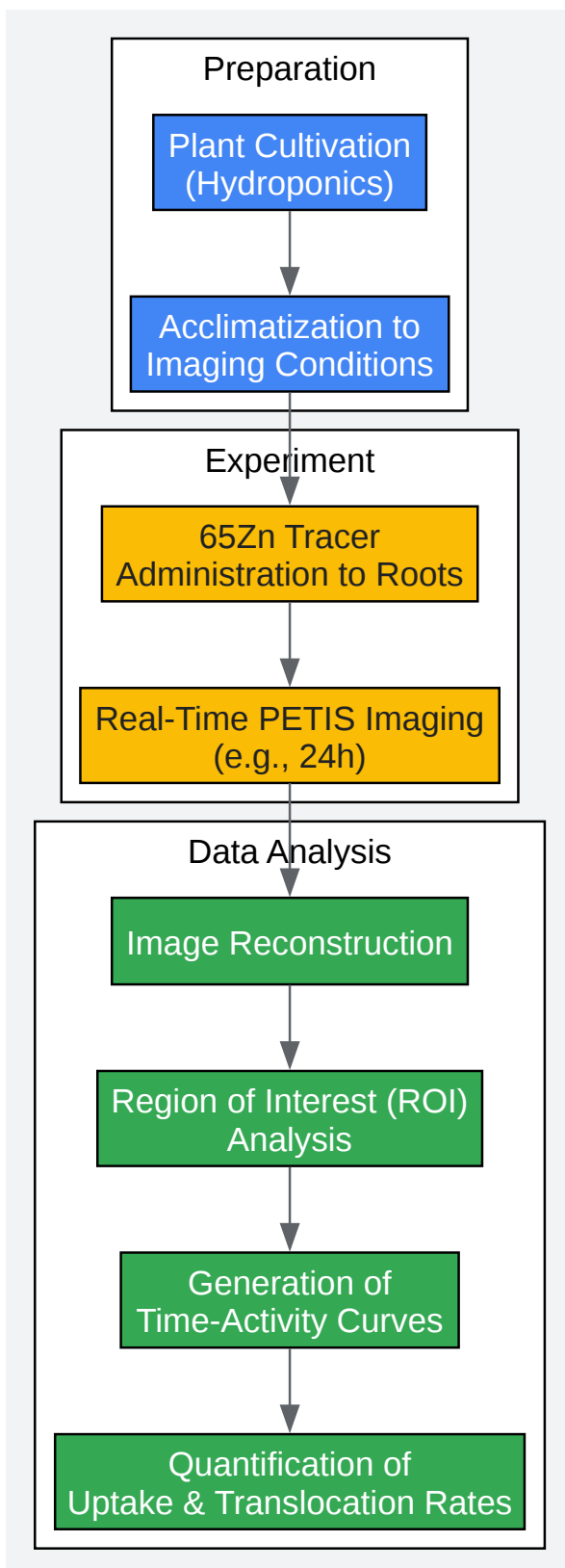
Zinc Uptake and Translocation Pathway in Plants



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Caption: Conceptual diagram of zinc uptake and translocation pathways in plants.

Experimental Workflow for ^{65}Zn PETIS Imaging



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Caption: General experimental workflow for real-time ^{65}Zn imaging in plants using PETIS.

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